

removing residual N-Methyl-1,3-propanediamine from a reaction mixture

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Compound of Interest

Compound Name: **N-Methyl-1,3-propanediamine**

Cat. No.: **B050750**

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Technical Support Center: Purification Strategies

This guide provides troubleshooting advice and detailed protocols for the effective removal of residual **N-Methyl-1,3-propanediamine** from reaction mixtures.

Frequently Asked Questions (FAQs)

Q1: What are the key physical properties of **N-Methyl-1,3-propanediamine** that influence its removal?

A1: Understanding the physical properties of **N-Methyl-1,3-propanediamine** is crucial for selecting an appropriate purification strategy. Its high water solubility and relatively high boiling point are the most critical factors.

Data Presentation: Physical Properties of N-Methyl-1,3-propanediamine

Property	Value	Source
Molecular Formula	C ₄ H ₁₂ N ₂	[1]
Molecular Weight	88.15 g/mol	[2]
Boiling Point	138-141 °C (at 760 mmHg)	[3] [4]
Density	0.844 g/mL (at 25 °C)	[2] [3]
Solubility in Water	Highly soluble (≥100 mg/mL)	[2] [3]
Appearance	Colorless to pale yellow liquid	[1]

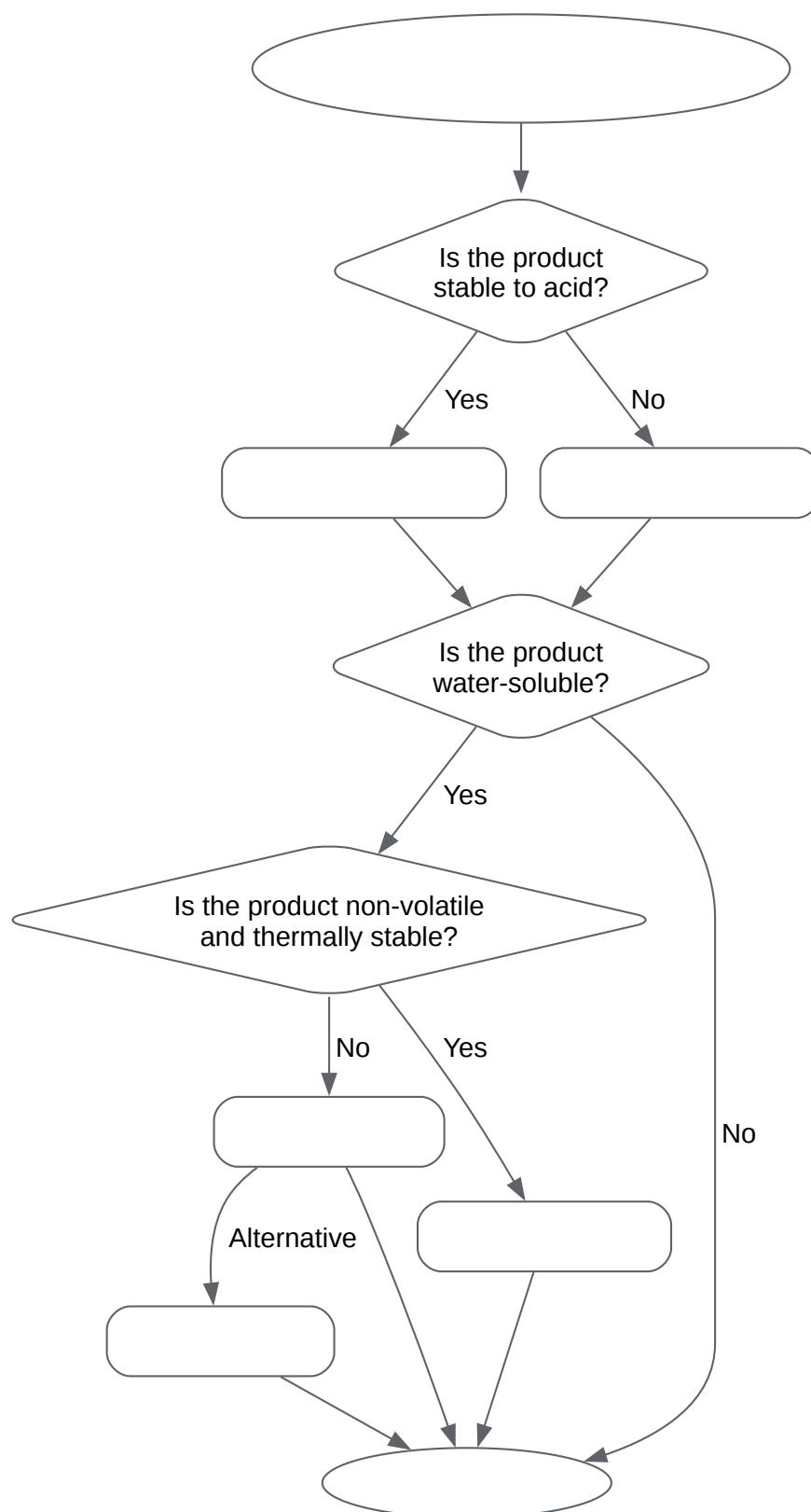
Q2: What are the primary methods for removing **N-Methyl-1,3-propanediamine**?

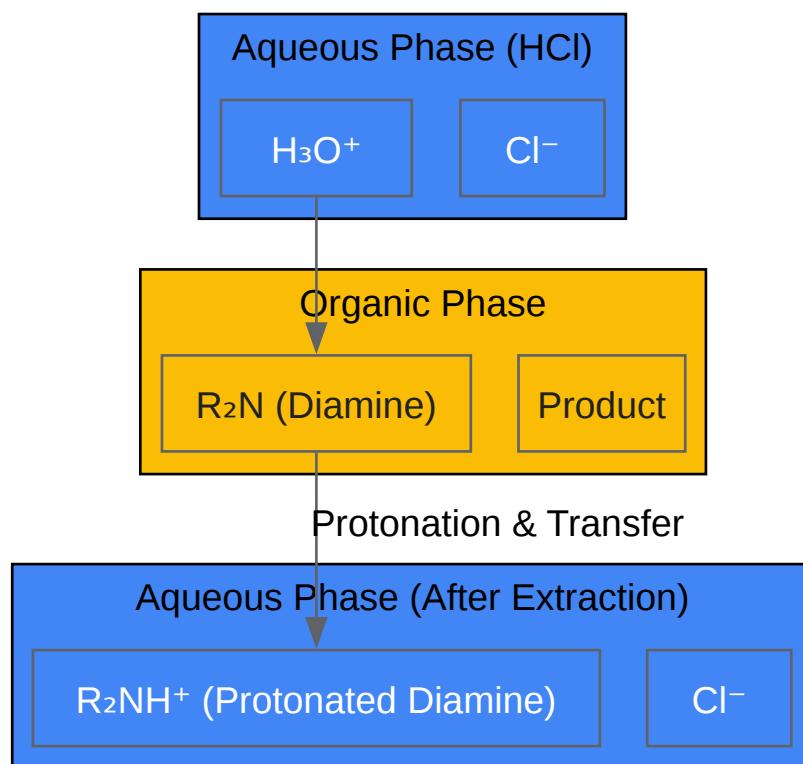
A2: The most common methods leverage its basicity and high polarity. These include:

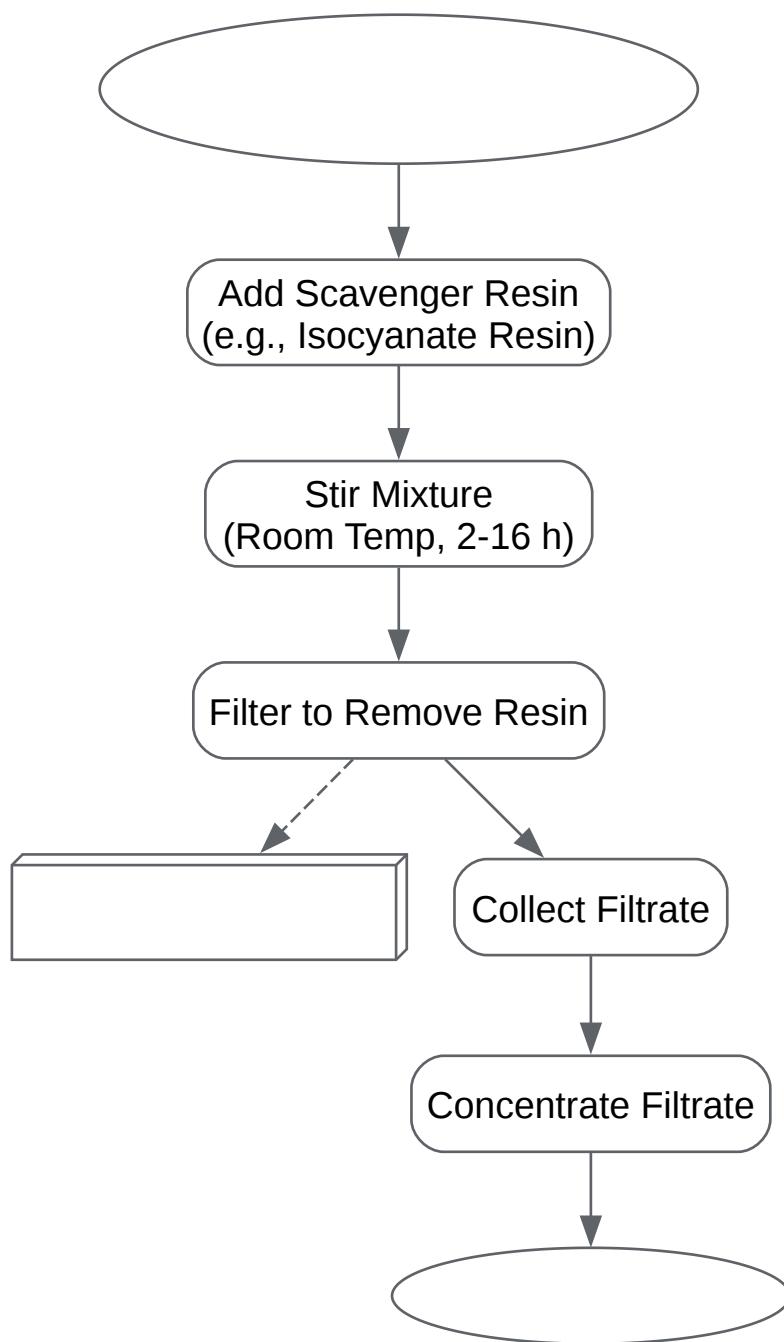
- Aqueous Extraction (Workup): Washing the reaction mixture with an acidic aqueous solution or a copper sulfate solution.
- Chemical Scavenging: Using solid-supported resins that covalently bind to the amine, allowing for its removal by simple filtration.[\[5\]](#)[\[6\]](#)
- Distillation: Effective if the desired product has a significantly different boiling point and is thermally stable.
- Chromatography: Techniques like reverse-phase HPLC or column chromatography can be used for separation.[\[7\]](#)[\[8\]](#)

Q3: How do I choose the best removal method for my specific reaction?

A3: The choice depends on the properties of your desired product, particularly its stability and solubility. The following decision workflow can guide your selection.







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